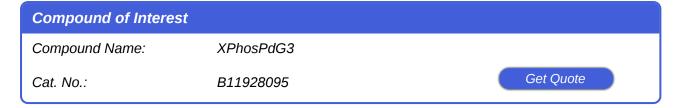


XPhos Pd G3: A Comprehensive Technical Guide for Advanced Cross-Coupling Reactions

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical and chemical properties of XPhos Pd G3, a third-generation Buchwald precatalyst. This guide is intended to be a core resource for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and visualizations to support the successful application of this versatile catalyst in complex organic synthesis.

Core Physical and Chemical Properties

XPhos Pd G3, chemically known as methanesulfonato(2-dicyclohexylphosphino-2',4',6'-tri-i-propyl-1,1'-biphenyl)(2'-amino-1,1'-biphenyl-2-yl)palladium(II), is a highly efficient and versatile precatalyst for a wide range of cross-coupling reactions. Its robust nature and high reactivity make it a valuable tool in modern synthetic chemistry.

XPhos Pd G3 is recognized for its high stability to air and moisture, allowing for easier handling and storage compared to earlier generation palladium catalysts.[1] It is a solid at room temperature and is highly soluble in a variety of common organic solvents, facilitating its use in a broad spectrum of reaction conditions.[2]

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of XPhos Pd G3.



Property	Value	Citations
CAS Number	1445085-55-1	[3]
Molecular Formula	C46H62NO3PPdS	[3]
Molecular Weight	846.45 g/mol	[3]
Appearance	Off-white to pale yellow solid	[4]
Melting Point	146-151 °C (decomposition)	[2]
Crystal Density	~1.4 g/cm³	[5][6]
Solubility	Highly soluble in common organic solvents such as THF, toluene, and dioxane.	[2]
Purity	Typically ≥98%	

Note: Quantitative solubility data (in g/100mL) is not widely published. However, its practical application in various organic solvents at typical reaction concentrations is well-established.

Experimental Protocols

XPhos Pd G3 is a cornerstone catalyst for various palladium-catalyzed cross-coupling reactions. Below are detailed experimental protocols for two of its most common applications: the Suzuki-Miyaura coupling and the Buchwald-Hartwig amination.

Suzuki-Miyaura Coupling of an Aryl Chloride

This protocol details a typical procedure for the Suzuki-Miyaura coupling of an aryl chloride with an arylboronic acid using XPhos Pd G3. Aryl chlorides are often challenging substrates, and the high reactivity of XPhos Pd G3 is particularly advantageous in these transformations.

Reaction Scheme:

Ar-Cl + Ar'-B(OH)₂ ---(XPhos Pd G3, Base)--> Ar-Ar'

Materials:



- Aryl chloride (1.0 mmol, 1.0 equiv)
- Arylboronic acid (1.2 mmol, 1.2 equiv)
- XPhos Pd G3 (0.02 mmol, 2 mol%)
- Potassium phosphate (K₃PO₄) (2.0 mmol, 2.0 equiv)
- 1,4-Dioxane (5 mL, anhydrous and degassed)
- Water (0.5 mL, degassed)
- Oven-dried reaction vessel (e.g., Schlenk tube or microwave vial) with a magnetic stir bar
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To the oven-dried reaction vessel, add the aryl chloride (if solid), arylboronic acid, potassium phosphate, and XPhos Pd G3 under an inert atmosphere.
- Seal the vessel with a septum or cap.
- Add the anhydrous, degassed 1,4-dioxane and degassed water via syringe.
- Stir the reaction mixture at 80-100 °C. The reaction progress can be monitored by TLC, GC, or LC-MS. Typical reaction times range from 2 to 24 hours.
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate (20 mL) and wash with water (2 x 10 mL) and brine (10 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by flash column chromatography on silica gel.



Buchwald-Hartwig Amination of an Aryl Chloride

This protocol provides a detailed methodology for the Buchwald-Hartwig amination of an aryl chloride with a primary or secondary amine, a reaction for which XPhos-ligated palladium catalysts are highly effective.

Reaction Scheme:

Ar-Cl + R₂NH ---(XPhos Pd G3, Base)--> Ar-NR₂

Materials:

- Aryl chloride (1.0 mmol, 1.0 equiv)
- Amine (1.2 mmol, 1.2 equiv)
- XPhos Pd G3 (0.02 mmol, 2 mol%)
- Sodium tert-butoxide (NaOtBu) (1.4 mmol, 1.4 equiv)
- Toluene (5 mL, anhydrous and degassed)
- Oven-dried reaction vessel (e.g., Schlenk tube) with a magnetic stir bar
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- In a glovebox or under a stream of inert gas, add the sodium tert-butoxide and XPhos Pd G3 to the oven-dried reaction vessel.
- Add the aryl chloride (if solid) and the magnetic stir bar.
- Seal the vessel and add the anhydrous, degassed toluene.
- Add the amine via syringe.
- Stir the reaction mixture at 80-110 °C. Monitor the reaction progress by TLC, GC, or LC-MS.
 Reactions are often complete within 1 to 24 hours.



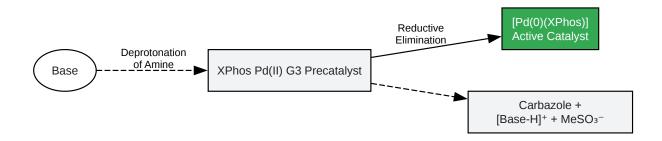
- After cooling to room temperature, quench the reaction by adding 10 mL of a saturated aqueous solution of ammonium chloride.
- Extract the mixture with ethyl acetate (3 x 15 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography.

Signaling Pathways and Experimental Workflows

In the context of catalysis, "signaling pathways" are best represented by the catalytic cycle. The following diagrams, generated using Graphviz, illustrate the activation of the XPhos Pd G3 precatalyst and the subsequent catalytic cycles for the Suzuki-Miyaura coupling and Buchwald-Hartwig amination.

Activation of XPhos Pd G3 Precatalyst

The G3 precatalyst is designed for efficient generation of the active Pd(0) species.[1] This activation is a crucial first step for entry into the catalytic cycle.



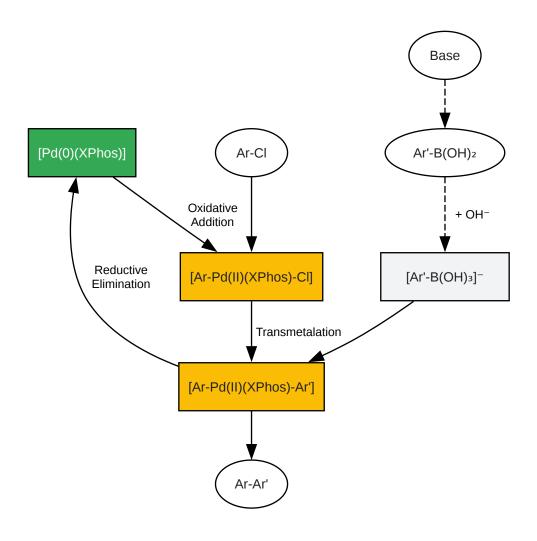
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Activation of the XPhos Pd G3 precatalyst to the active Pd(0) species.

Catalytic Cycle for Suzuki-Miyaura Coupling

Once activated, the Pd(0) species enters the catalytic cycle to facilitate the formation of a new C-C bond.





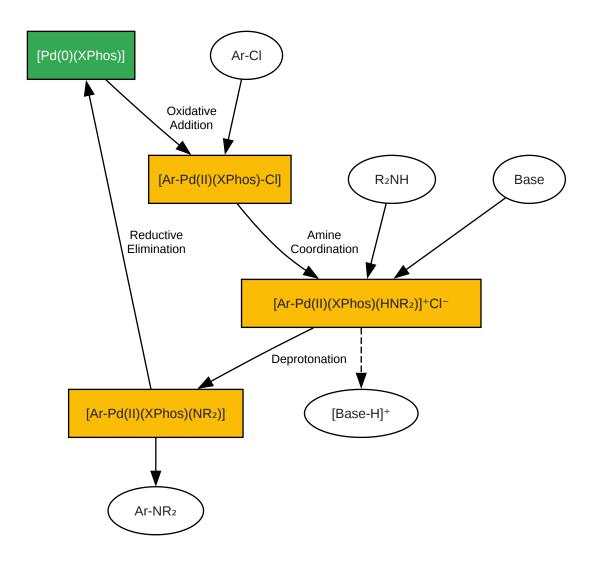
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Catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Catalytic Cycle for Buchwald-Hartwig Amination

The Buchwald-Hartwig amination follows a similar catalytic pathway involving oxidative addition, amine coordination and deprotonation, and reductive elimination.





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Catalytic cycle for the Buchwald-Hartwig amination reaction.

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